

Application Note: Chlorine Pentafluoride (ClF₅) - Properties, Hazards, and Safety Protocols

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Compound of Interest

Compound Name: Chlorine pentafluoride

Cat. No.: B1194396

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Disclaimer: **Chlorine pentafluoride** (ClF₅) is an extremely hazardous, toxic, and reactive gas. The synthesis of this compound should only be attempted by highly trained professionals in specialized laboratory facilities equipped to handle such materials. This document does not provide a synthesis protocol but aims to inform researchers of its properties and the critical safety measures required for handling.

Introduction

Chlorine pentafluoride (ClF₅) is a highly reactive interhalogen compound first synthesized in 1963.^{[1][2]} It is a colorless gas with a sweet odor and is a powerful oxidizing and fluorinating agent.^{[2][3]} Its primary interest has been as a candidate for rocket propellants, though its extreme reactivity and hazardous nature have limited its practical applications.^{[2][4]} The molecule has a square pyramidal structure.^{[1][4]} Due to its extreme danger, a thorough understanding of its properties and strict adherence to safety protocols are paramount for any laboratory-scale work.

General Synthesis Principles

Historically, **chlorine pentafluoride** was first prepared by reacting chlorine trifluoride (ClF₃) with fluorine gas (F₂) at high temperatures and pressures.^{[1][5]} Other methods include the reaction of metal fluorides, such as potassium tetrafluorochlorate(III) (KClF₄), with fluorine gas.^{[1][4]} In 1981, it was discovered that nickel(II) fluoride (NiF₂) can act as a catalyst for the synthesis.^{[1][4]}

General Reactions:

- $\text{ClF}_3 + \text{F}_2 \rightarrow \text{ClF}_5$ ^[4]
- $\text{Cl}_2 + 5\text{F}_2 \rightarrow 2\text{ClF}_5$ ^[4]

These reactions are highly exothermic and require specialized equipment to control the extreme conditions and handle the corrosive and toxic reactants and products.

Physicochemical Properties

Chlorine pentafluoride is a gas under standard conditions, with a boiling point of -13.1 °C and a melting point of -103 °C.^{[1][4]} It is a dense gas, heavier than air, and vapors from liquefied gas can spread along the ground.^{[3][6]}

Property	Value	References
Molecular Formula	ClF ₅	^{[1][4]}
Molar Mass	130.445 g/mol	^[4]
Appearance	Colorless gas	^{[4][7]}
Odor	Sweet	^{[3][4]}
Melting Point	-103 °C (170 K)	^{[1][4]}
Boiling Point	-13.1 °C (260.0 K)	^{[1][4]}
Density (gas)	4.5 kg/m ³	^[4]
Solubility in Water	Reacts violently (hydrolyzes)	^{[4][6]}

Reactivity and Hazards

Chlorine pentafluoride is a potent oxidizing agent and is dangerously reactive.^{[2][4]}

- Reaction with Water:** It reacts violently with water, moisture in the air, and even ice at -100°C to produce corrosive hydrofluoric acid and toxic chlorine gas.^{[4][6]} The reaction is highly exothermic.^[4]

- **Reaction with Other Materials:** It reacts vigorously or explosively with most materials, including metals (even platinum and gold), organic compounds, and combustibles like wood, paper, and oil.[3][4][8] It can ignite flammable materials on contact.[3][4]
- **Thermal Stability:** While physically stable, containers of ClF₅ may explode when heated.[3][8] Ruptured cylinders can rocket violently.[3][4]

Health and Safety

Chlorine pentafluoride is classified as extremely toxic and corrosive.[2][4]

Health Hazards:

- **Inhalation:** Fatal if inhaled.[3][4] It is a severe irritant to the respiratory tract and can cause lung damage and toxic pneumonitis.[4]
- **Skin and Eye Contact:** Causes severe and painful burns to the skin, eyes, and mucous membranes.[4][8] Contact can lead to permanent blindness.[4]
- **Absorption:** May be fatal if absorbed through the skin.[3]

GHS Hazard Classification:

- **Pictograms:** GHS03 (Oxidizing), GHS04 (Compressed Gas), GHS05 (Corrosive), GHS06 (Toxic)[4]
- **Signal Word:** Danger[4]
- **Hazard Statements:** H270 (May cause or intensify fire; oxidizer), H280 (Contains gas under pressure; may explode if heated), H314 (Causes severe skin burns and eye damage), H330 (Fatal if inhaled)[4][9]

Experimental Safety Protocols

The following sections outline critical safety considerations and are not an exhaustive list. A comprehensive, site-specific risk assessment must be conducted before any work involving ClF₅.

Personal Protective Equipment (PPE)

A maximum level of personal protective equipment is mandatory. This includes:

- Respiratory Protection: A positive-pressure, self-contained breathing apparatus (SCBA) is required.[9]
- Body Protection: A fully encapsulating, chemical-resistant suit.
- Hand Protection: Cryogenic, chemical-resistant gloves.
- Eye and Face Protection: A full face shield worn over safety goggles.[10]

Engineering Controls and Handling

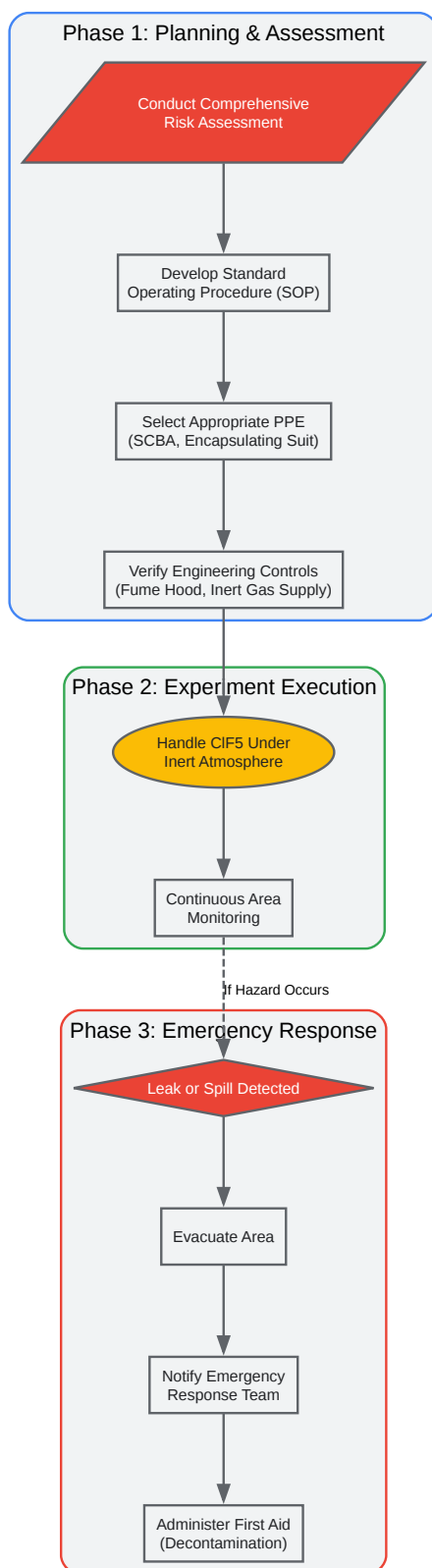
- Ventilation: All work must be conducted in a specialized, high-performance fume hood or glovebox designed for highly reactive and corrosive gases.[10]
- Inert Atmosphere: Handle under an inert gas like nitrogen or argon to prevent reactions with atmospheric moisture.[2][10]
- Materials: Apparatus must be constructed from compatible materials. Certain fluorinated polymers and specific metal alloys (e.g., Monel, Nickel) that form a passivating fluoride layer are required. Glass is not suitable as it can be attacked by interhalogen compounds.[11][12]
- Storage: Store in tightly closed containers in a cool, dry, well-ventilated area, away from combustible materials and water.[8][10] Cylinders should be secured and protected from sunlight.[9]

Emergency Procedures

- Spills and Leaks: Evacuate the area immediately. Leaks should only be addressed by trained emergency personnel with appropriate PPE. Stop the leak if it is safe to do so.
- Fire: **Chlorine pentafluoride** is not flammable but is a strong oxidizer that can intensify fires. [3][8] Use appropriate extinguishing media for the surrounding fire, but DO NOT use water on the material itself.[8] Cool affected containers with water from a safe distance to prevent rupture.[8]

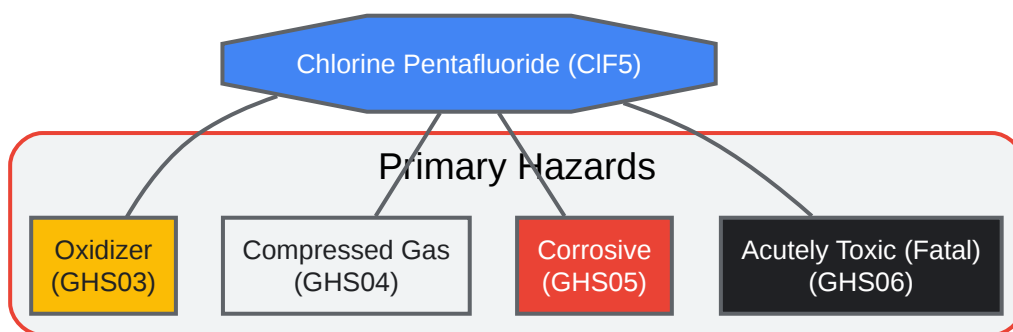
- First Aid:
 - Inhalation: Immediately move the person to fresh air and call for emergency medical attention.[\[9\]](#)
 - Skin Contact: Immediately flush with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[9\]](#) Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes.[\[9\]](#) Seek immediate medical attention.

Diagrams



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Caption: Workflow for Hazard Mitigation in Handling **Chlorine Pentafluoride**.



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Caption: GHS Hazard Classifications for **Chlorine Pentafluoride**.

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